

tert-butyl formate CAS number and molecular formula

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Compound of Interest

Compound Name: *Tert-butyl formate*

Cat. No.: *B166776*

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An In-Depth Technical Guide to tert-Butyl Formate

For Researchers, Scientists, and Drug Development Professionals

Core Abstract: This technical guide provides a comprehensive overview of **tert-butyl formate**, a versatile organic compound with applications in chemical synthesis and relevance in environmental science. The document details its chemical and physical properties, safety and handling protocols, and provides in-depth experimental procedures for its synthesis and analysis. Particular emphasis is placed on providing researchers and drug development professionals with the practical information necessary for its application in a laboratory setting. While not directly implicated in biological signaling pathways, its role as a chemical intermediate makes it a compound of interest in the synthesis of more complex molecules.

Introduction

Tert-butyl formate (TBF), systematically named tert-butyl methanoate, is the ester formed from formic acid and tert-butanol. Its chemical structure consists of a formate group attached to a bulky tert-butyl group. This structure influences its chemical reactivity and physical properties, making it a subject of interest in various chemical contexts. It is a colorless liquid with a fruity odor.^[1]

This guide serves as a technical resource for researchers, scientists, and professionals in drug development, offering detailed information on the properties, synthesis, and analysis of **tert-butyl formate**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **tert-butyl formate** is presented in Table 1. This data is essential for its proper handling, storage, and application in experimental setups.

Table 1: Chemical and Physical Properties of **tert-Butyl Formate**

Property	Value	Reference(s)
CAS Number	762-75-4	[2]
Molecular Formula	C ₅ H ₁₀ O ₂	[2]
Molecular Weight	102.13 g/mol	[2]
Appearance	Colorless liquid	[1]
Odor	Fruity	[1]
Boiling Point	82-83 °C	[2]
Density	0.872 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.379	[2]
Flash Point	-9 °C (16 °F)	[3]
Solubility	Soluble in organic solvents, less soluble in water.	[1]

Synthesis of **tert-Butyl Formate**

The most common laboratory synthesis of **tert-butyl formate** is through the Fischer esterification of formic acid with tert-butanol, using an acid catalyst.[4] Due to the tertiary nature of the alcohol, reaction conditions must be carefully controlled to avoid dehydration of the alcohol to isobutylene.

Experimental Protocol: Acid-Catalyzed Esterification

This protocol describes a general procedure for the synthesis of **tert-butyl formate** via Fischer esterification.

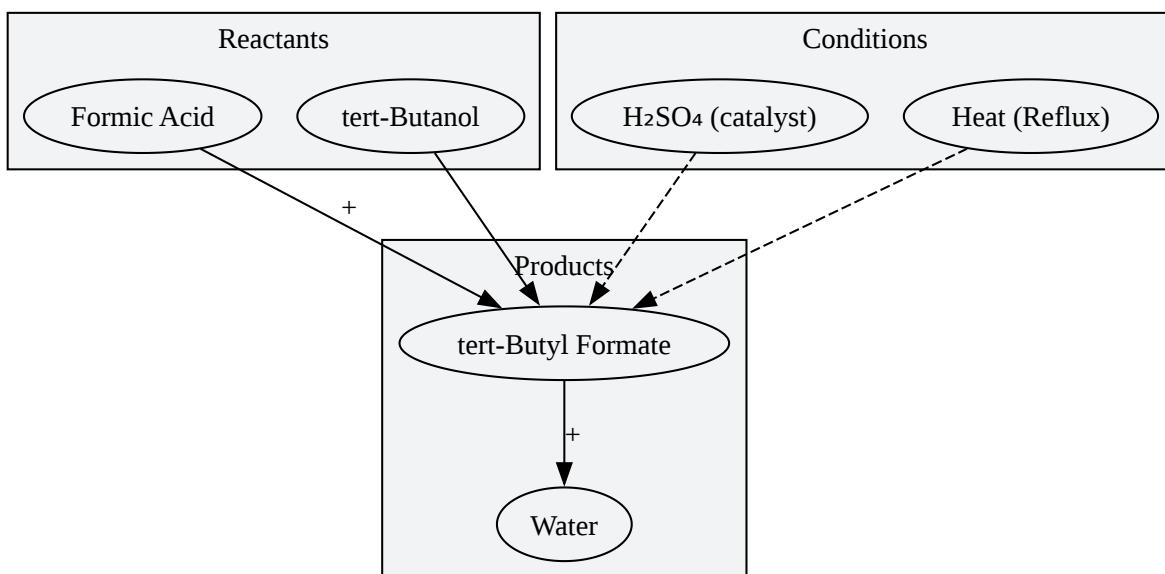
Materials:

- Formic acid ($\geq 95\%$)
- tert-Butanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, distillation apparatus)
- Heating mantle and magnetic stirrer

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine tert-butanol and a slight excess of formic acid.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the stirred mixture.
- Reaction: Heat the mixture to a gentle reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

- Work-up: After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Extraction: Dilute the mixture with diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the excess acid), and finally with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- Purification: The crude **tert-butyl formate** can be purified by fractional distillation.



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Caption: General workflow for the analysis of **tert-butyl formate** by GC-MS.

Safety and Handling

Tert-butyl formate is a flammable liquid and can cause eye and respiratory irritation. Proper safety precautions are mandatory when handling this compound.

Table 2: Safety and Hazard Information for **tert-Butyl Formate**

Hazard Information	Precautionary Measures
GHS Pictograms	Flammable, Irritant
Signal Word	Danger
Hazard Statements	H225: Highly flammable liquid and vapor. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves, lab coat. Work in a well-ventilated fume hood.
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from heat and ignition sources.

Environmental Significance

Tert-butyl formate is a known degradation product of methyl tert-butyl ether (MTBE), a former gasoline additive. [3] Its presence in the environment, particularly in groundwater, is often linked to MTBE contamination. The hydrolysis of **tert-butyl formate** to tert-butanol and formic acid is a key reaction in its environmental fate. [1]

Conclusion

This technical guide has provided a detailed overview of **tert-butyl formate**, encompassing its fundamental properties, synthesis, analytical methods, and safety considerations. For researchers and professionals in drug development, **tert-butyl formate** serves as a useful, albeit simple, building block in organic synthesis. The provided experimental protocols offer a starting point for its practical application in the laboratory. While not a direct modulator of biological pathways, its role in the chemical sciences is well-established.

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